

An In-depth Technical Guide on the Industrial Applications of Phenol

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Compound of Interest

Compound Name: Phenol;tetrahydrate

Cat. No.: B15416212

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Disclaimer: The compound "**Phenol;tetrahydrate**" is not a standard, recognized chemical entity in scientific literature or industrial applications. This guide will focus on the well-documented and extensive industrial applications of Phenol (C_6H_5OH). The role of water in phenol's industrial processes will be addressed where relevant.

Phenol is a cornerstone of the chemical industry, serving as a critical precursor to a vast array of materials and chemical compounds.[1][2] With a global production of approximately 7 million tonnes per year, its significance in manufacturing is undeniable.[1] This guide provides a detailed overview of its primary industrial applications, complete with quantitative data, experimental protocols, and process visualizations for researchers, scientists, and drug development professionals.

Production of Phenolic Resins (Phenoplasts)

One of the oldest and most significant applications of phenol is in the production of phenolic resins, such as Bakelite.[1][3] These thermosetting polymers are synthesized through the reaction of phenol with formaldehyde and are prized for their heat resistance, mechanical strength, and adhesive properties.[4][5] They are broadly classified into two types: Novolacs and Resoles.[3]

Applications:

- Adhesives for plywood and oriented strand board[6]

- Molded products like laboratory countertops and electrical switches[3][7]
- Laminates and insulation materials[6][8]
- Coatings and foundry molds[6][9]

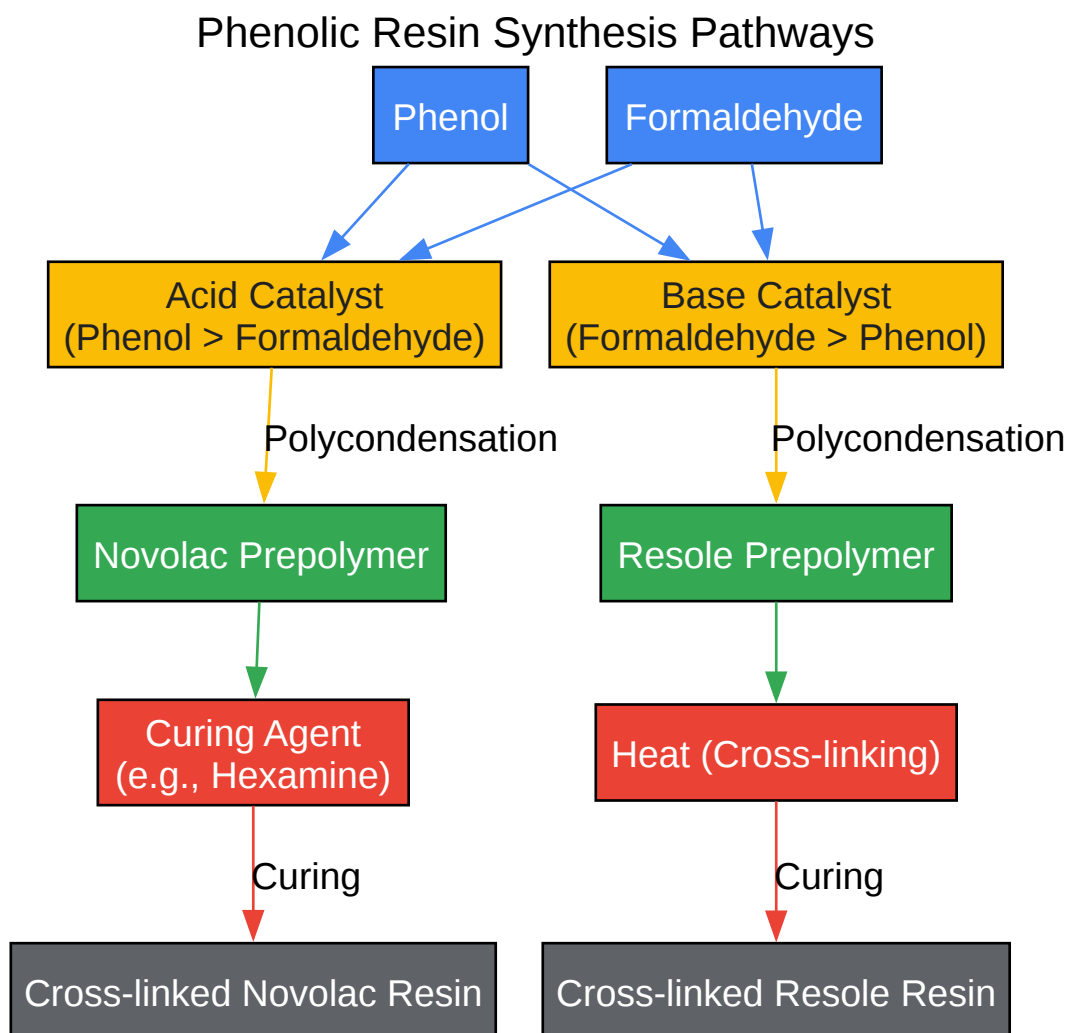
Quantitative Data: Phenolic Resin Synthesis Parameters

Parameter	Novolac Resins	Resole Resins
Catalyst	Acid (e.g., sulfuric acid, zinc oxide)[5][9]	Base (e.g., sodium hydroxide, ammonia)[3][4]
Phenol:Formaldehyde Molar Ratio	> 1 (Phenol in excess)[3][9]	< 1 (Formaldehyde in excess, typically ~1.5)[3][8]
Reaction Temperature	Below 95°C[9]	Initial stage around 70°C, curing around 120°C[3][8]
pH	Acidic	Alkaline (maximum rate around pH 10)[4][8]
Curing Agent	Required (e.g., hexamine)[4]	Not required (self-curing with heat)[4]

Experimental Protocol: Laboratory Synthesis of a Phenol-Formaldehyde Resin (Bakelite)[10]

- **Reaction Mixture Preparation:** In a 500ml beaker, combine 5ml of glacial acetic acid, 2.5ml of formaldehyde solution, and 2 grams of phenol. Stir the mixture thoroughly.
- **Catalysis:** Carefully add a few milliliters of concentrated hydrochloric acid to the mixture.
- **Heating:** Place the beaker in a water bath and heat until a light pink-colored solid plastic forms.
- **Purification:** Remove the resulting solid residue and wash it multiple times with distilled water.
- **Drying:** Filter the product and allow it to dry to obtain the Bakelite resin.

Note: This reaction should be conducted in a well-ventilated fume hood with appropriate personal protective equipment, as the reactants are hazardous.[10]



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Caption: Synthesis pathways for Novolac and Resole phenolic resins.

Production of Bisphenol A (BPA)

The single largest application of phenol, consuming a significant portion of its global production, is the synthesis of Bisphenol A (BPA).[1][7] BPA is a crucial monomer for the production of polycarbonate plastics and epoxy resins.[1][11]

Applications of BPA-derived products:

- Polycarbonates: Automotive parts, electronic equipment, water bottles[11]
- Epoxy Resins: Protective coatings, adhesives, electronic laminates[1][12]

The synthesis of BPA involves the acid-catalyzed condensation of two equivalents of phenol with one equivalent of acetone.[13][14]

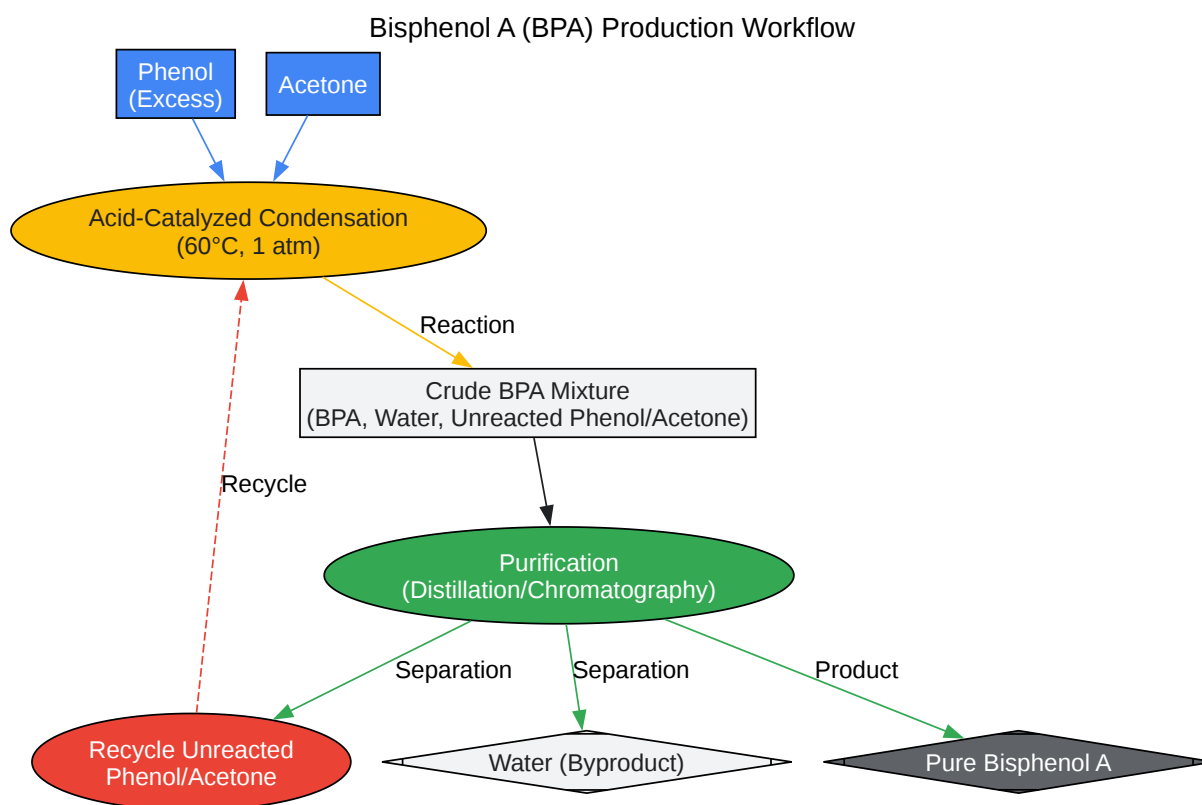
Quantitative Data: Industrial BPA Production Parameters

Parameter	Typical Value/Condition	Reference
Reactants	Phenol and Acetone	[11][13]
Phenol:Acetone Molar Ratio	Excess phenol (e.g., 4:1) to improve yield	[15]
Catalyst	Strong acid (e.g., HCl) or solid acid catalysts (e.g., sulfonated ion-exchange resins)	[11][14]
Temperature	50°C - 70°C	[13][15]
Pressure	Atmospheric pressure	[13]
Typical Yield	85-95%	[11]

Experimental Protocol: Synthesis of Bisphenol A[13]

- Apparatus Setup: A 1000ml two-neck round-bottom flask is equipped with a condenser and a magnetic stirrer.
- Reactant and Catalyst Loading: 8.6g of p-Toluene sulfonic acid (catalyst) is placed into the reactor with 23.5g of phenol.
- Reaction Initiation: The mixture is heated to 60°C under atmospheric pressure. 2.9g of acetone is then added using a micro-syringe to initiate the condensation reaction.
- Purification: After the reaction, the crude product is purified. Unreacted acetone and water are removed via distillation or chromatography. Further purification can be achieved by cooling the mother liquor to -20°C to crystallize the BPA.

- Analysis: The final product yield and purity are determined using techniques such as column chromatography, NMR, and GC-MS.



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Caption: General workflow for the industrial production of Bisphenol A.

Production of Caprolactam

Phenol is a key raw material for the production of caprolactam, which is the monomer for Nylon-6.[6][16] Nylon-6 finds extensive use as an engineering thermoplastic and in the manufacturing of synthetic fibers for clothing and carpets.[6]

The process involves the hydrogenation of phenol to cyclohexanone, followed by an oximation reaction and a Beckmann rearrangement to yield caprolactam.[16][17]

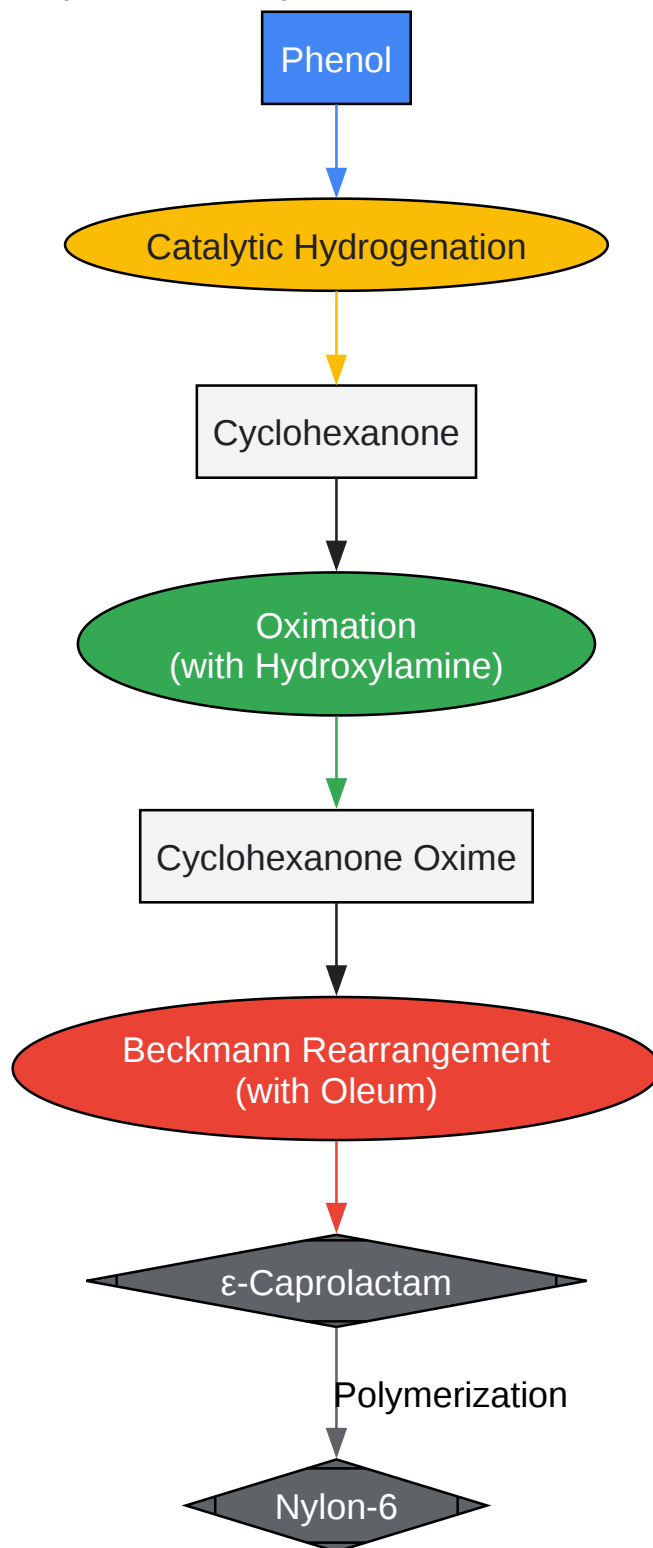
Quantitative Data: Caprolactam Production from Phenol

Process Step	Key Reactants/Conditions	Product	Reference
Hydrogenation	Phenol, Hydrogen (H ₂)	Cyclohexanone	[17][18]
Oximation	Cyclohexanone, Hydroxylamine	Cyclohexanone Oxime	[16][18]
Beckmann Rearrangement	Cyclohexanone Oxime, Oleum	ε-Caprolactam	[16]

Experimental Protocol: Overview of Caprolactam Synthesis from Phenol

- **Phenol Hydrogenation:** Phenol is catalytically hydrogenated in the vapor or liquid phase to produce cyclohexanone. This is a critical step that avoids the formation of cyclohexanol, which would require a subsequent dehydrogenation step.[18]
- **Oximation:** The resulting cyclohexanone is reacted with hydroxylamine (often produced on-site) to form cyclohexanone oxime.[16][17]
- **Beckmann Rearrangement:** The cyclohexanone oxime undergoes a Beckmann rearrangement in the presence of oleum (fuming sulfuric acid) to produce ε-caprolactam.[16] This step is highly exothermic and requires careful temperature control.
- **Purification:** The caprolactam is then purified through a series of extraction and distillation steps to achieve the high purity required for polymerization into Nylon-6.

Caprolactam Synthesis from Phenol

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Caption: Key stages in the production of Caprolactam and Nylon-6 from Phenol.

Other Industrial Applications

Beyond these major uses, phenol is a versatile precursor for a wide range of other chemicals and materials:

- **Aniline Production:** Phenol can be reacted with ammonia in a process called ammonolysis to produce aniline, a key intermediate for dyes and methylene diphenyl diisocyanate (MDI).^[19] This process typically occurs in the vapor phase at high temperatures (around 425°C) and pressures (200 bar) over a solid catalyst.
- **Alkylphenols:** Alkylation of phenol yields products like nonylphenol, which are used in the production of nonionic detergents.^[1]
- **Pharmaceuticals:** Phenol is a precursor to a variety of drugs, most notably aspirin.^{[1][2]}
- **Herbicides:** It is used in the synthesis of phenoxy herbicides.^[1]
- **Antiseptics:** Derivatives such as 2,4- and 2,6-dichlorophenols are made from phenol and used as antiseptics.^[19]
- **Molecular Biology:** Phenol is used in liquid-liquid phenol-chloroform extraction to isolate nucleic acids from biological samples.^[1]

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